

t-Butyl 6-hydroxyhexanoate: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: *t*-Butyl 6-hydroxyhexanoate

Cat. No.: B022626

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Introduction

t-Butyl 6-hydroxyhexanoate (CAS Number: 73839-20-0) is a valuable aliphatic ester utilized by researchers and drug development professionals as a linker molecule. Its structure incorporates a terminal hydroxyl group amenable to further chemical modification and a *t*-butyl ester, which can be deprotected under acidic conditions. This guide provides a consolidated overview of the available safety information for **t-butyl 6-hydroxyhexanoate**, intended to support its safe handling and use in a laboratory setting.

While a comprehensive Safety Data Sheet (SDS) with detailed experimental data is not publicly available through standard searches, this document synthesizes the consistently reported hazard information from various chemical suppliers.

Chemical and Physical Properties

Detailed experimental data for the physical and chemical properties of **t-butyl 6-hydroxyhexanoate** are not consistently available across public domains. The following table includes information that has been noted, but it should be treated as indicative rather than definitive without a complete SDS.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀ O ₃	-
Molecular Weight	188.26 g/mol	-
CAS Number	73839-20-0	-
Physical Form	Liquid	--INVALID-LINK--
Boiling Point	246.8 °C at 760 mmHg	Not specified in a formal SDS
Density	0.967 g/cm ³	Not specified in a formal SDS
Flash Point	90.8 °C	Not specified in a formal SDS

Note: The boiling point, density, and flash point are cited from a chemical information aggregator and have not been formally verified through a publicly accessible SDS.


Hazard Identification and GHS Classification

Multiple suppliers consistently classify **t-butyl 6-hydroxyhexanoate** under the Globally Harmonized System (GHS) with the following hazard statements:

GHS Classification	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Irritation (Category 2)	H315: Causes skin irritation
Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation

Signal Word:Warning

GHS Pictogram:

 alt text

Precautionary Measures and Safe Handling

The following precautionary statements are consistently associated with **t-butyl 6-hydroxyhexanoate** and provide a framework for its safe handling.

Prevention

Statement	Description
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.

Response

Statement	Description
P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302 + P352	IF ON SKIN: Wash with plenty of water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P330	Rinse mouth.
P332 + P313	If skin irritation occurs: Get medical advice/attention.
P337 + P313	If eye irritation persists: Get medical advice/attention.
P362 + P364	Take off contaminated clothing and wash it before reuse.

Storage

Statement	Description
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.

Disposal

Statement	Description
P501	Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Quantitative toxicological data, such as LD50 (median lethal dose) values for oral, dermal, or inhalation routes, are not available in the publicly accessible information for **t-butyl 6-hydroxyhexanoate**. The GHS classification of "Acute Toxicity, Oral (Category 4)" indicates that it is harmful if swallowed, but specific toxicity values are not provided.

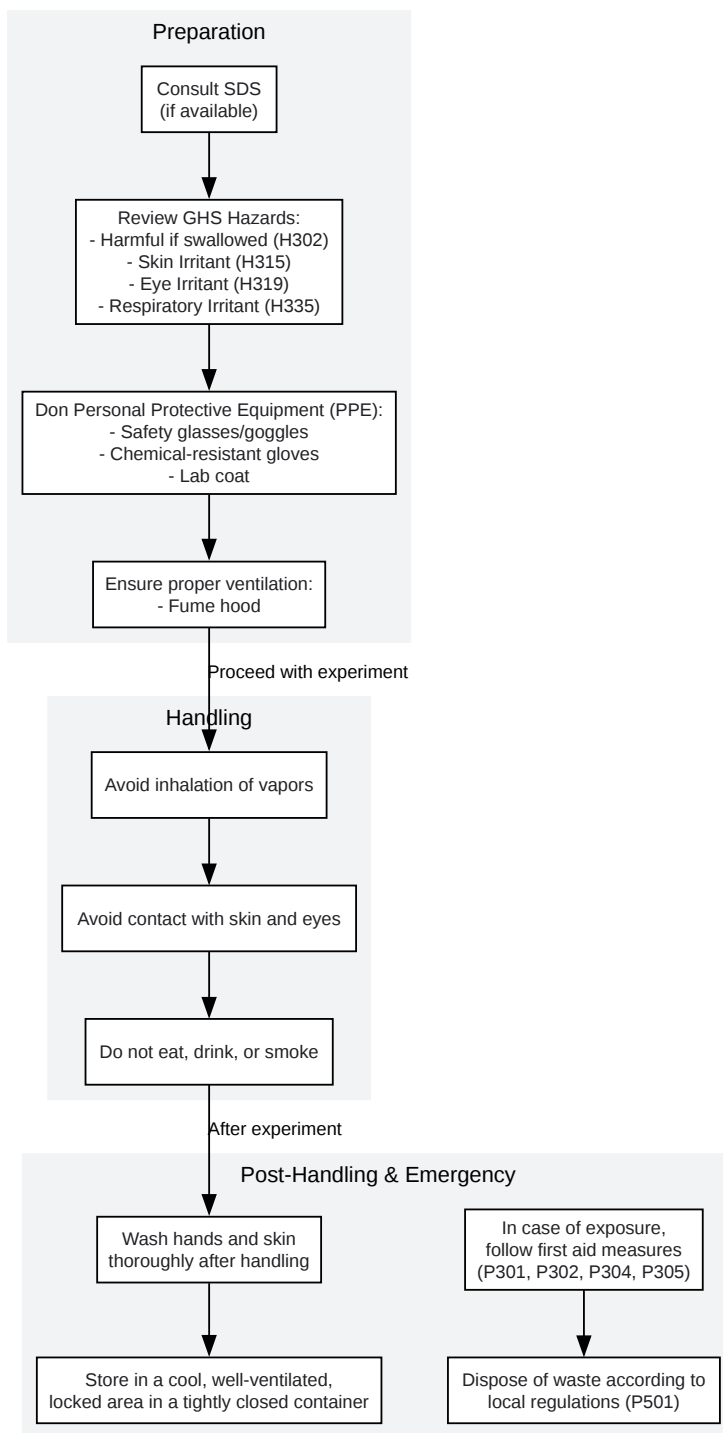
Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented (e.g., skin irritation studies, eye irritation studies) are not available in the public domain. These protocols are typically found within the full SDS provided by the manufacturer, which could not be located.

Logical Workflow for Handling t-Butyl 6-hydroxyhexanoate

The following diagram illustrates a logical workflow for the safe handling of **t-butyl 6-hydroxyhexanoate** based on the available safety information.

Safe Handling Workflow for t-Butyl 6-hydroxyhexanoate

[Click to download full resolution via product page](#)Caption: Logical workflow for handling **t-Butyl 6-hydroxyhexanoate**.

Disclaimer: This guide is intended for informational purposes only and is based on publicly available data. It is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Researchers should always consult the most up-to-date SDS for any chemical before use and adhere to all institutional and regulatory safety protocols.

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